

Application Notes and Protocols for UNC5293

Oral Gavage in Mice

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Compound of Interest

Compound Name: UNC5293

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This document provides detailed application notes and protocols for the oral administration of **UNC5293**, a potent and selective MERTK inhibitor, to mice. The information is compiled for use in preclinical research settings.

Introduction

UNC5293 is a small molecule inhibitor of MER receptor tyrosine kinase (MERTK) with high selectivity and oral bioavailability.^[1] It has demonstrated efficacy in murine models of bone marrow leukemia.^{[1][2]} Proper oral gavage technique and dosage preparation are critical for accurate and reproducible in vivo studies. This document outlines the necessary protocols and quantitative data to guide researchers in their experimental design.

Quantitative Data Summary

The following tables summarize the key quantitative parameters for **UNC5293** administration in mice, based on published data.

Table 1: Pharmacokinetic Parameters of **UNC5293** in Mice Following a Single Oral Gavage Dose

Parameter	Value	Reference
Dose	3 mg/kg	[2] [3]
Half-life ($t_{1/2}$)	7.8 hours	[1] [2]
Oral Bioavailability	58%	[1] [2]
C _{max}	9.2 μ M	[2] [3]
AUC _{last}	2.5 h* μ M	[2] [3]

Table 2: In Vivo Efficacy Dosage of **UNC5293** in a Mouse Model

Parameter	Value	Reference
Mouse Model	Orthotopic 697 B-ALL xenografts	[2] [3]
Dosage	120 mg/kg	[2] [3]
Administration Route	Oral	[2] [3]
Dosing Frequency	Single dose	[2] [3]
Effect	Effective inhibition of MERTK in vivo	[2] [3]

Experimental Protocols

Preparation of **UNC5293** for Oral Gavage

Materials:

- **UNC5293** powder
- Dimethyl sulfoxide (DMSO)

- Corn oil
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Saline (0.9% NaCl)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

Vehicle Formulations:

Two common vehicle formulations for **UNC5293** are provided below. The choice of vehicle may depend on the required dose concentration and experimental design.

Formulation A: 10% DMSO in Corn Oil

- Weigh the required amount of **UNC5293** powder.
- Dissolve the **UNC5293** in a volume of DMSO that will constitute 10% of the final volume.
- Add 90% corn oil to the DMSO-**UNC5293** mixture.
- Vortex thoroughly until a clear solution is obtained. Gentle warming or sonication may be used to aid dissolution.

Formulation B: DMSO/PEG300/Tween-80/Saline

- Prepare the vehicle by mixing the components in the following ratio: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.
- Weigh the required amount of **UNC5293** powder.
- Dissolve the **UNC5293** in the pre-mixed vehicle.

- Vortex thoroughly to ensure complete dissolution.

Oral Gavage Protocol for Mice

Materials:

- Prepared **UNC5293** dosing solution
- Appropriately sized oral gavage needles (e.g., 20-22 gauge, 1.5-2 inches long, with a ball tip)
- Syringes (1 mL)
- Animal scale
- 70% ethanol for disinfection

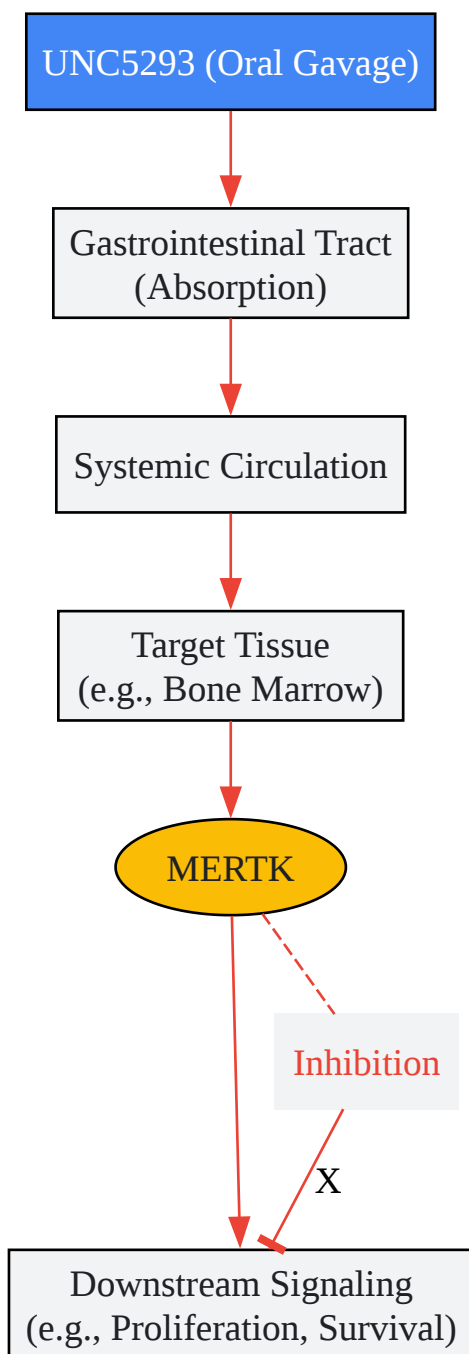
Procedure:

- Animal Handling and Restraint:
 - Weigh the mouse to determine the correct dosing volume.
 - Gently restrain the mouse by scruffing the neck and back to immobilize the head and prevent biting. The body of the mouse should be supported.
- Gavage Needle Insertion:
 - Attach the gavage needle to the syringe filled with the **UNC5293** solution.
 - Hold the mouse in a vertical position.
 - Gently insert the gavage needle into the side of the mouth, advancing it along the roof of the mouth towards the esophagus.
 - The needle should pass with minimal resistance. If resistance is met, withdraw and re-insert. Do not force the needle, as this can cause esophageal or tracheal perforation.
- Dose Administration:

- Once the needle is correctly positioned in the esophagus (the tip should be palpable in the thoracic inlet), slowly dispense the contents of the syringe.
- Administer the solution at a steady pace to prevent regurgitation.
- Post-Administration Monitoring:
 - After administration, gently remove the needle and return the mouse to its cage.
 - Monitor the mouse for any signs of distress, such as difficulty breathing, lethargy, or changes in behavior.

Visualizations

Caption: Experimental workflow for **UNC5293** oral gavage in mice.



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Caption: **UNC5293** mechanism of action via oral administration.

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References

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